

Application Note: Quantitative Analysis of Relicpixant in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: Relicpixant
CAS No.: 2445366-94-7
Cat. No.: B15584455

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Abstract

This application note describes a sensitive and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative determination of **Relicpixant** in human plasma. The method utilizes protein precipitation for sample preparation and a stable isotope-labeled internal standard (IS) to ensure accuracy and precision. Chromatographic separation is achieved on a C18 reversed-phase column with a gradient elution, followed by detection using a triple quadrupole mass spectrometer in positive electrospray ionization mode. The method was validated over a linear range of 0.5 to 500 ng/mL and demonstrated excellent accuracy, precision, and recovery, making it suitable for pharmacokinetic studies in drug development.

Introduction

Relicpixant (BAY1217223) is a potent and selective P2X3 receptor antagonist under investigation for the treatment of refractory chronic cough. To support pharmacokinetic and toxicokinetic studies, a reliable and sensitive bioanalytical method is required for the

quantification of **Relicpixant** in biological matrices. This application note details a validated LC-MS/MS method for the determination of **Relicpixant** in human plasma.

Experimental

Materials and Reagents

- **Relicpixant** reference standard (purity >99%)
- **Relicpixant**-d4 (internal standard, IS) (purity >99%)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (K2-EDTA)

Stock Solutions, Calibration Standards, and Quality Control Samples

Stock solutions of **Relicpixant** and **Relicpixant**-d4 were prepared in methanol at a concentration of 1 mg/mL. Working solutions were prepared by serial dilution in 50:50 (v/v) acetonitrile/water.

Calibration standards were prepared by spiking blank human plasma with the appropriate working solutions to yield final concentrations of 0.5, 1, 5, 10, 50, 100, 250, and 500 ng/mL.

Quality control (QC) samples were prepared in blank human plasma at four concentration levels:

- Lower Limit of Quantification (LLOQ): 0.5 ng/mL
- Low QC (LQC): 1.5 ng/mL
- Medium QC (MQC): 75 ng/mL

- High QC (HQC): 400 ng/mL

Sample Preparation

A simple protein precipitation method was employed for sample preparation:

- To 50 μ L of plasma sample (calibrator, QC, or unknown), add 150 μ L of acetonitrile containing the internal standard (**Relicpixant**-d4 at 10 ng/mL).
- Vortex mix for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Transfer 100 μ L of the supernatant to a clean vial for LC-MS/MS analysis.

LC-MS/MS Conditions

Liquid Chromatography

- System: A high-performance liquid chromatography (HPLC) system capable of gradient elution.
- Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.
- Column Temperature: 40°C.
- Gradient Program:

Time (min)	%B
0.0	20
0.5	20
2.5	95
3.5	95
3.6	20
5.0	20

Mass Spectrometry

- System: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Multiple Reaction Monitoring (MRM) Transitions:

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Relicpixant	501.1	353.1	25
Relicpixant-d4	505.1	357.1	25

- Source Parameters:
 - IonSpray Voltage: 5500 V
 - Temperature: 500°C
 - Curtain Gas: 30 psi
 - Ion Source Gas 1: 50 psi
 - Ion Source Gas 2: 50 psi

Results and Discussion

Method Validation

The method was validated according to regulatory guidelines for bioanalytical method validation. The following parameters were assessed: selectivity, linearity, accuracy, precision, recovery, matrix effect, and stability.

Selectivity: No significant interfering peaks were observed at the retention times of **Relicpixant** and the internal standard in blank plasma samples from six different sources.

Linearity: The calibration curve was linear over the concentration range of 0.5 to 500 ng/mL. A linear regression with a $1/x^2$ weighting factor provided the best fit, with a correlation coefficient (r^2) > 0.99.

Accuracy and Precision: The intra- and inter-day accuracy and precision were evaluated at four QC levels. The results, summarized in Table 1, demonstrate that the method is both accurate and precise.

Table 1: Intra- and Inter-day Accuracy and Precision

QC Level	Concentration (ng/mL)	Intra-day Precision (%CV)	Intra-day Accuracy (%)	Inter-day Precision (%CV)	Inter-day Accuracy (%)
LLOQ	0.5	6.8	105.2	8.1	103.5
LQC	1.5	5.2	102.1	6.5	101.7
MQC	75	4.1	98.9	5.3	99.4
HQC	400	3.5	101.5	4.7	100.8

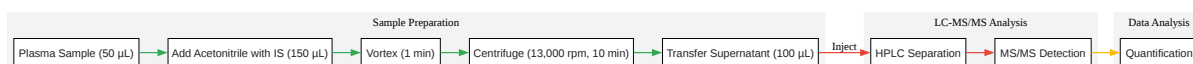
Recovery and Matrix Effect: The extraction recovery and matrix effect were assessed at three QC levels (LQC, MQC, HQC). The results are presented in Table 2. The recovery of **Relicpixant** was consistent and reproducible. No significant matrix effect was observed.

Table 2: Recovery and Matrix Effect

QC Level	Concentration (ng/mL)	Mean Recovery (%)	Matrix Effect (%)
LQC	1.5	92.5	1.8
MQC	75	94.1	-0.5
HQC	400	93.7	1.2

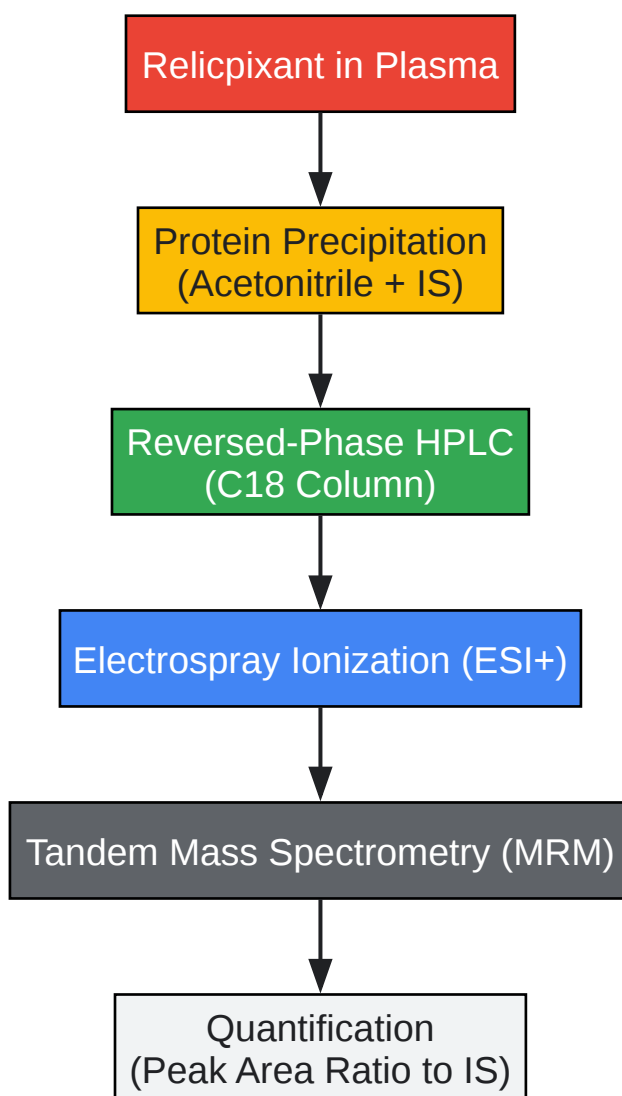
Stability: **Relicpixant** was found to be stable in human plasma under various storage and handling conditions, including bench-top stability (4 hours at room temperature), freeze-thaw stability (3 cycles), and long-term storage (-80°C for 3 months).

Workflow and Pathway Diagrams



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Caption: Experimental workflow for the quantification of **Relicpixant** in plasma.



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Caption: Logical flow of the analytical method.

Conclusion

The LC-MS/MS method described in this application note provides a sensitive, specific, and reliable means for the quantitative analysis of **Relicpixant** in human plasma. The simple sample preparation procedure and short run time make it suitable for high-throughput analysis in support of clinical and non-clinical pharmacokinetic studies. The method has been successfully validated and meets the acceptance criteria for bioanalytical method validation.

- To cite this document: BenchChem. [Application Note: Quantitative Analysis of Relicpixant in Human Plasma by LC-MS/MS]. BenchChem, [2026]. [Online PDF]. Available at:

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